

BMI-1026: An In-depth Technical Guide for Cancer Research

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Compound of Interest

Compound Name: BMI-1026
CAS No.: 477726-77-5
Cat. No.: B612105

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BMI-1026 is a potent, small-molecule inhibitor of Cyclin-Dependent Kinase 1 (Cdk1), a key regulator of the cell cycle.^{[1][2]} As an ATP-competitive inhibitor, **BMI-1026** has demonstrated significant anti-proliferative and pro-apoptotic activity in various cancer cell lines, positioning it as a compound of interest for oncology research and drug development. This technical guide provides a comprehensive overview of the preclinical data on **BMI-1026**, including its mechanism of action, quantitative efficacy, and detailed experimental protocols.

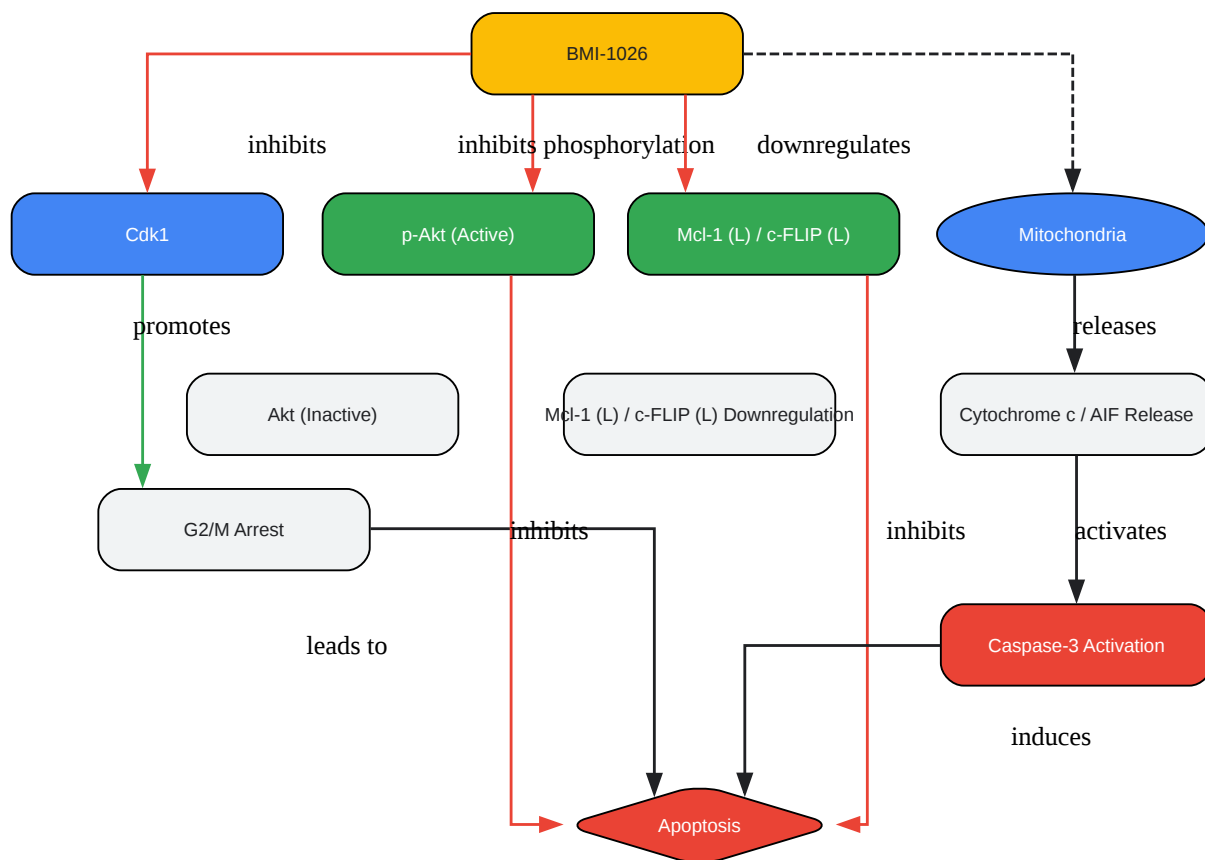
Core Mechanism of Action

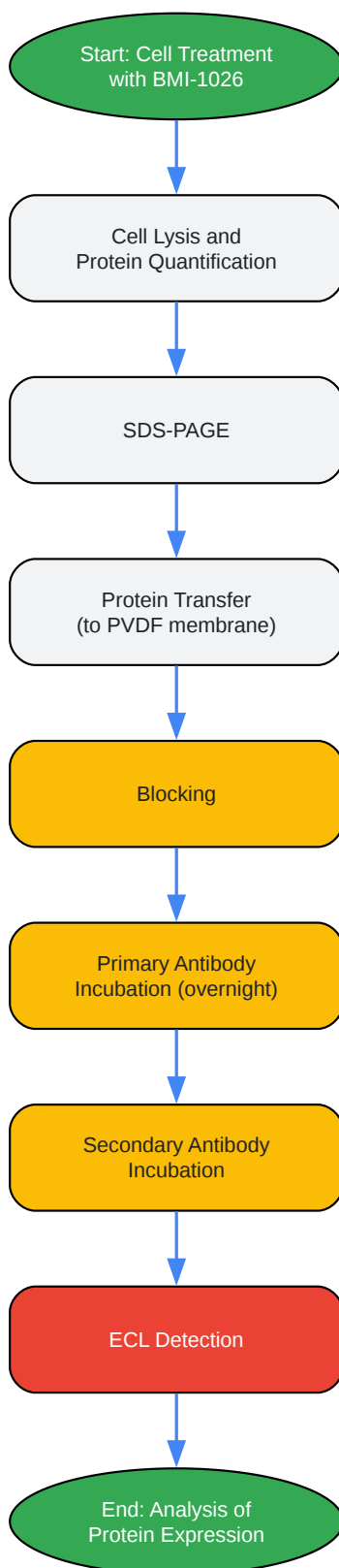
BMI-1026 exerts its primary anticancer effects by targeting Cdk1, a serine/threonine kinase essential for the G2/M transition and progression through mitosis.^[1] Inhibition of Cdk1 by **BMI-1026** leads to a potent G2/M phase cell cycle arrest.^[1] Prolonged arrest at this checkpoint can induce mitotic catastrophe and ultimately trigger apoptosis in cancer cells.^[1]

Signaling Pathways Modulated by BMI-1026

Recent research has elucidated that the apoptotic effects of **BMI-1026** extend beyond simple Cdk1 inhibition, involving the modulation of key survival and apoptosis signaling pathways. Specifically, in human renal carcinoma Caki cells, **BMI-1026** has been shown to induce apoptosis through the intrinsic pathway, characterized by the release of cytochrome c and apoptosis-inducing factor (AIF) from the mitochondria.[3][4] This is accompanied by the activation of caspase-3 and subsequent cleavage of poly(ADP-ribose) polymerase (PARP).[3][4]

Furthermore, **BMI-1026** post-transcriptionally downregulates the anti-apoptotic proteins Mcl-1 (L) and c-FLIP (L).[3][5] The compound also leads to the inactivation of the pro-survival kinase Akt (protein kinase B) by reducing its phosphorylation.[3] The combination of **BMI-1026** with a PI3K/Akt pathway inhibitor has been shown to enhance apoptosis, suggesting a synergistic therapeutic potential.[3]





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